

Isophthaloyl Dichloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isophthaloyl dichloride*

Cat. No.: *B1221377*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isophthaloyl dichloride (IPC) is a highly reactive aromatic acyl chloride widely utilized as a monomer in the synthesis of high-performance polymers, most notably polyamides like Nomex®. Its chemical structure imparts thermal stability, chemical resistance, and flame-retardant properties to the resulting materials. While a cornerstone in polymer chemistry, its role in drug development is primarily as a versatile chemical intermediate for the synthesis of more complex molecules. This guide provides an in-depth overview of the physicochemical properties, synthesis, key reactions, and safety considerations of **isophthaloyl dichloride**, tailored for a scientific audience.

Physicochemical Properties

Isophthaloyl dichloride is a white to light-yellow crystalline solid or fused mass with a pungent odor.[1] It is reactive with water and soluble in many organic solvents.[2] Due to its melting point being close to ambient temperature, it may exist as a solid, liquid, a solidified melt, or a supercooled melt.[3][4]

Table 1: General and Physicochemical Properties of **Isophthaloyl Dichloride**

Property	Value	References
Molecular Weight	203.02 g/mol	[5][6][7]
Molecular Formula	C ₈ H ₄ Cl ₂ O ₂	[5][8][9][10][11]
CAS Number	99-63-8	[5][9][10][11]
Appearance	White to slightly yellow crystalline powder or mass	[1][2]
Melting Point	43-44 °C	[6][9]
Boiling Point	276 °C	[6][9]
Density	1.39 g/cm ³ (at 17 °C)	[3][5]
Vapor Pressure	0.03 mmHg (at 25 °C)	
Flash Point	180 °C (closed cup)	[3]
Solubility	Soluble in ether, benzene, toluene, xylene, chloroform. Reacts with water and alcohol.	[2][9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **isophthaloyl dichloride**.

Table 2: Spectroscopic Data for **Isophthaloyl Dichloride**

Technique	Key Data Points	References
FT-IR	Characteristic strong C=O stretching vibration for the acyl chloride.	[12] [13]
¹ H NMR	Signals corresponding to the aromatic protons.	[14] [15]
¹³ C NMR	Resonances for the carbonyl carbon and aromatic carbons.	[12] [16]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight.	[12] [14]

Synthesis of Isophthaloyl Dichloride

The synthesis of high-purity **isophthaloyl dichloride** is critical for its application in polymer synthesis. Several methods have been developed, with the chlorination of isophthalic acid being a common approach.

Experimental Protocol: Synthesis from Isophthalic Acid and Thionyl Chloride

This protocol describes a common laboratory-scale synthesis of **isophthaloyl dichloride** using isophthalic acid and thionyl chloride.

Materials:

- Isophthalic acid
- Thionyl chloride
- N,N-dimethylformamide (DMF) or N,N-dimethylacetamide (catalyst)
- Inert solvent (e.g., chlorobenzene, dichlorobenzene, or xylene)
- Stirring apparatus

- Reflux condenser
- Heating mantle
- Distillation apparatus (for purification)

Procedure:

- In a reaction vessel equipped with a stirrer and reflux condenser, add the inert solvent, isophthalic acid, and a catalytic amount of N,N-dimethylformamide or N,N-dimethylacetamide at room temperature.[\[10\]](#)
- While stirring, add thionyl chloride to the mixture.[\[10\]](#)
- Gradually heat the reaction mixture to a temperature between 50-80°C and maintain it under reflux for 5-10 hours. The reaction is complete when the evolution of hydrogen chloride and sulfur dioxide gas ceases.[\[10\]](#)
- After the reaction is complete, purify the **isophthaloyl dichloride** from the reaction mixture. This is typically achieved through distillation under reduced pressure.[\[9\]](#)[\[10\]](#)

Key Reactions and Applications

The primary application of **isophthaloyl dichloride** is in the synthesis of aromatic polyamides (aramids) through polycondensation with diamines.

Polyamide Synthesis via Interfacial Polymerization

Interfacial polymerization is a technique used to produce polymers at the interface of two immiscible liquids. This method is particularly useful for the rapid synthesis of high molecular weight polyamides.

Experimental Protocol: Synthesis of an Aromatic Polyamide

Materials:

- **Isophthaloyl dichloride**

- An aromatic diamine (e.g., m-phenylenediamine)
- An organic solvent immiscible with water (e.g., dichloromethane or chloroform)
- Water
- An acid scavenger (e.g., sodium carbonate or triethylamine)

Procedure:

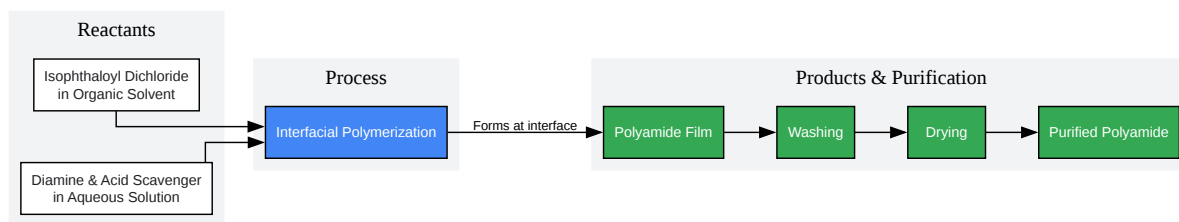
- Prepare two separate solutions:
 - An aqueous solution of the aromatic diamine and the acid scavenger.
 - An organic solution of **isophthaloyl dichloride** in the organic solvent.
- Carefully layer the organic solution on top of the aqueous solution in a beaker, creating a distinct interface between the two immiscible phases.
- A film of the polyamide will form at the interface.
- The polymer film can be continuously drawn out from the interface as a "rope".
- The resulting polymer should be washed thoroughly with water and a suitable solvent (e.g., methanol) to remove unreacted monomers and byproducts, and then dried.

Role in Drug Development

While not a therapeutic agent itself, **isophthaloyl dichloride**'s reactivity makes it a valuable building block in the synthesis of more complex molecules. In drug development, it can be used to create amide linkages in the synthesis of novel compounds being investigated for their biological activity. The formation of stable amide bonds is a fundamental reaction in medicinal chemistry.

Visualized Workflow: Polyamide Synthesis

The following diagram illustrates the general workflow for the synthesis of a polyamide from **isophthaloyl dichloride** and a generic diamine.



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Caption: Workflow for Polyamide Synthesis.

It is important to note that **isophthaloyl dichloride** is a synthetic building block and is not known to be involved in biological signaling pathways.

Safety and Handling

Isophthaloyl dichloride is a corrosive and toxic substance that requires careful handling.

Table 3: Hazard Information for **Isophthaloyl Dichloride**

Hazard	Description	References
Acute Toxicity	Toxic if inhaled and harmful in contact with skin.	[5] [6] [17]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	[5] [6] [17]
Respiratory Hazard	Causes chemical burns to the respiratory tract.	[5]
Reactivity	Reacts with water, alcohols, strong bases, and strong oxidizing agents.	[5] [17]
Hazardous Decomposition Products	Thermal decomposition can produce hydrogen chloride, phosgene, carbon monoxide, and carbon dioxide.	[5] [17]

Handling Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[17\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[\[17\]](#)
- Avoid contact with skin, eyes, and clothing.
- Keep away from moisture and incompatible materials.[\[5\]](#)[\[17\]](#)
- Store in a cool, dry, well-ventilated area in a tightly closed container.[\[5\]](#)

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[5\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes. Seek immediate medical attention.[5]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical attention.[5]

Conclusion

Isophthaloyl dichloride is a fundamental reagent in polymer science and a useful intermediate in organic synthesis. Its properties and reactivity are well-characterized, enabling its use in the production of high-performance materials. For researchers in drug development, its utility lies in its ability to form robust amide bonds, facilitating the synthesis of complex organic molecules. Strict adherence to safety protocols is essential when handling this corrosive and toxic compound.

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